

Application Note: Quantification of Bedaquiline in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: (aS,bS)-rel-Bedaquiline-d6

Cat. No.: B15557679

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Abstract

This application note details a robust and sensitive method for the quantification of Bedaquiline (BDQ) and its primary metabolite, N-monodesmethyl Bedaquiline (M2), in human plasma using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The protocol is intended for researchers, scientists, and drug development professionals involved in pharmacokinetic studies, therapeutic drug monitoring, and clinical trials of Bedaquiline. The described method utilizes a simple protein precipitation for sample preparation and has been validated for linearity, accuracy, precision, and stability, demonstrating its suitability for high-throughput analysis.

Introduction

Bedaquiline is a diarylquinoline antimycobacterial agent approved for the treatment of multidrug-resistant tuberculosis (MDR-TB)[1]. It acts by inhibiting mycobacterial ATP synthase, an essential enzyme for the energy production of *Mycobacterium tuberculosis*[2]. Due to its exposure-dependent efficacy, monitoring plasma concentrations of Bedaquiline and its less active M2 metabolite is crucial for optimizing treatment regimens and ensuring patient safety[1]

[3]. This document provides a comprehensive protocol for the accurate and precise quantification of Bedaquiline in human plasma.

Experimental

Materials and Reagents

- Bedaquiline reference standard
- Bedaquiline-D6 (internal standard, IS)
- N-monodesmethyl Bedaquiline (M2) reference standard
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate
- Human plasma (drug-free)
- Deionized water

Instrumentation

- A validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) system equipped with a triple quadrupole mass spectrometer and an electrospray ionization (ESI) source is recommended.
- Analytical column: A reverse-phase C18 column, such as a Zodiac C18 (50 x 4.6 mm, 5 µm) or equivalent, is suitable for separation[4].

Protocol

Standard and Quality Control (QC) Sample Preparation

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of Bedaquiline and M2 by dissolving the accurately weighed reference standards in methanol.

- Internal Standard (IS) Stock Solution (1 mg/mL): Prepare a stock solution of Bedaquiline-D6 in methanol.
- Working Solutions: Prepare serial dilutions of the Bedaquiline and M2 stock solutions in methanol:water (50:50, v/v) to create calibration standards and quality control (QC) samples.
- Spiking: Spike drug-free human plasma with the working solutions to achieve the desired concentrations for the calibration curve and QC samples.

Sample Preparation (Protein Precipitation)

- Pipette 50 μ L of plasma sample (calibration standard, QC, or unknown) into a microcentrifuge tube.
- Add 150 μ L of the internal standard working solution (Bedaquiline-D6 in acetonitrile).
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge at 14,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.

LC-MS/MS Analysis

- Injection Volume: 5 μ L
- Chromatographic and Mass Spectrometric Conditions: The following tables summarize the recommended starting conditions. These may require optimization based on the specific instrumentation used.

Data Presentation

Table 1: Chromatographic Conditions

Parameter	Condition
Column	Zodiac C18 (50 x 4.6 mm, 5 µm)[4]
Mobile Phase A	5 mM Ammonium formate in 0.1% formic acid[4]
Mobile Phase B	Methanol[4]
Gradient	Isocratic: 10% A, 90% B[4]
Flow Rate	1.0 mL/min[4]
Column Temperature	40 °C
Run Time	Approximately 3 minutes

Table 2: Mass Spectrometer Settings (Multiple Reaction Monitoring - MRM)

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)
Bedaquiline	555.2	524.2	200	35
M2	541.2	510.2	200	35
Bedaquiline-D6 (IS)	561.2	530.2	200	35

Note: Ion transitions and collision energies should be optimized for the specific instrument used.

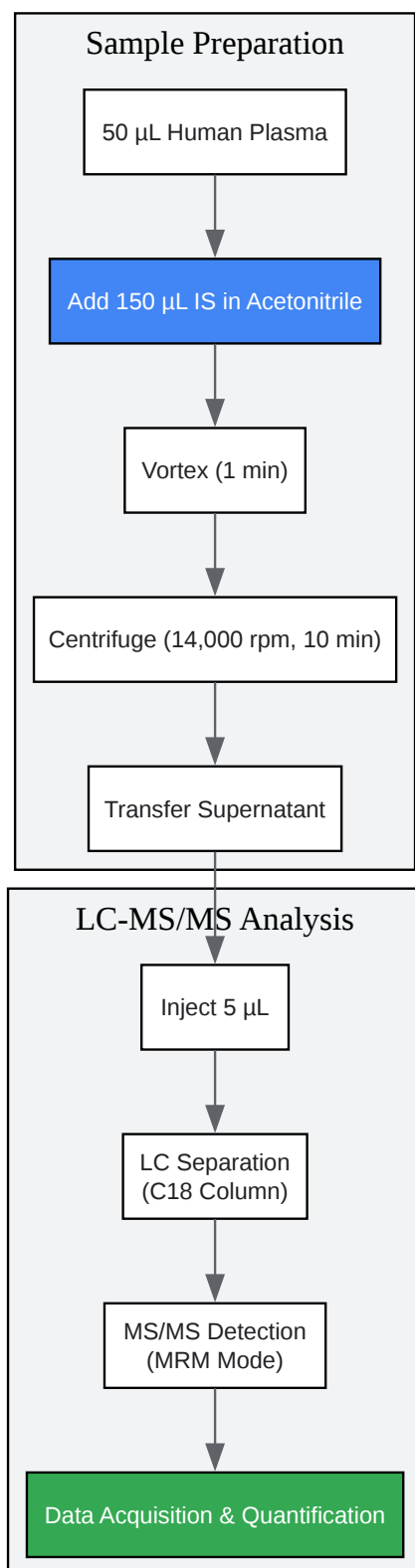
Table 3: Method Validation Summary

Parameter	Result
Linearity Range (Bedaquiline)	5 - 1800 ng/mL ^[4]
Correlation Coefficient (r ²)	≥ 0.99 ^[4]
Accuracy (% Bias)	Within ±15% (±20% at LLOQ)
Precision (% CV)	< 15% (< 20% at LLOQ)
Recovery	> 85%
Lower Limit of Quantification (LLOQ)	5 ng/mL ^[4]

Table 4: Stability of Bedaquiline in Human Plasma

Condition	Duration	Stability (% of Initial Concentration)
Bench-top (Room Temperature)	24 hours	≥ 85%
Autosampler (4 °C)	48 hours	≥ 85%
Freeze-Thaw Cycles (-80 °C)	3 cycles	≥ 85%
Long-term (-80 °C)	90 days	≥ 85%

Visualizations



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Caption: Experimental workflow for Bedaquiline quantification.

Discussion

The presented LC-MS/MS method provides a reliable and high-throughput approach for the quantification of Bedaquiline and its M2 metabolite in human plasma. The simple protein precipitation sample preparation method is efficient and cost-effective. The method has been shown to be linear, accurate, precise, and robust, meeting the regulatory requirements for bioanalytical method validation. This protocol can be readily implemented in clinical and research laboratories for pharmacokinetic and therapeutic drug monitoring of Bedaquiline.

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- To cite this document: BenchChem. [Application Note: Quantification of Bedaquiline in Human Plasma by LC-MS/MS]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15557679/docs#application-note-quantification-of-bedaquiline-in-human-plasma-by-lc-ms-ms\]](https://www.benchchem.com/product/b15557679/docs#application-note-quantification-of-bedaquiline-in-human-plasma-by-lc-ms-ms)

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